

Preliminary Toxicity Profile of Veramid: A Review of Available Data

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Veramid
CAS No.: 8015-18-7
Cat. No.: B1219812

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract: This document synthesizes the currently available information regarding the toxicity of **Veramid**. Extensive searches for preliminary toxicity studies, including preclinical safety data and detailed mechanistic pathways, were conducted. The available data indicates that "**Veramid**" is a brand name for a topical cream formulation containing 5% acyclovir, a well-established antiviral drug. Information on a novel compound named **Veramid** undergoing preclinical toxicity evaluation could not be found in the public domain. The data presented herein pertains to the clinical safety of this acyclovir formulation and the known toxicological profile of acyclovir.

Introduction

The user's request for an in-depth technical guide on the preliminary toxicity of a compound named "**Veramid**" prompted a thorough investigation of scientific literature and clinical trial data. The search revealed that **Veramid** is a topical preparation of acyclovir, a synthetic purine nucleoside analogue with potent antiviral activity against herpes simplex viruses (HSV-1 and HSV-2) and varicella-zoster virus (VZV). This guide, therefore, shifts from the premise of a new

chemical entity to a review of the available safety information for this specific formulation and the broader toxicological profile of its active pharmaceutical ingredient, acyclovir.

Clinical Safety of Veramid (5% Acyclovir Cream)

A randomized, triple-blinded clinical study was identified that compared the efficacy and safety of a 5% acyclovir cream, referred to as **Veramid**, with a topical olive leaf extract emulgel for the management of recurrent herpes labialis.

2.1. Experimental Protocol: Randomized Controlled Trial

- Objective: To evaluate the effectiveness of olive leaf extract (OLE) compared to acyclovir cream (**Veramid** 5%) in managing the vesicular stage of recurrent herpes labialis (RHL) lesions.
- Study Design: A randomized, triple-blinded, controlled clinical study.
- Participants: Forty patients with RHL were randomly divided into two equal groups (n=20 per group).
- Intervention:
 - Control Group: Received acyclovir cream (**Veramid** 5%).
 - Study Group: Received OLE in an emulgel form.
- Dosing Regimen: Patients in both groups were instructed to apply the prescribed medication five times a day for five consecutive days.
- Evaluation:
 - Pain intensity was measured at baseline (T0), 48 hours (T1), and 7 days later (T2).
 - The day of complete pain healing and the day the lesion's crust fell off were recorded.
- Safety Monitoring: The safety and tolerability were evaluated by monitoring for any adverse experiences reported by participants during the treatment and follow-up periods.

2.2. Clinical Safety Findings

The study reported that there were no adverse effects observed in the group treated with **Veramid** (5% acyclovir cream). Specifically, the study noted the absence of:

- Superinfections
- Skin irritation
- Allergic reactions
- Local intolerance

Both the **Veramid** cream and the OLE emulgel were reported to be well-tolerated by all participants in the study.^[1]

Preclinical Toxicity of Acyclovir

While no preclinical toxicity studies were found for the specific "**Veramid**" formulation, the active ingredient, acyclovir, has been extensively studied. A summary of its general toxicological profile is provided below. It is important to note that these data are for acyclovir as an active compound and may not be fully representative of the topical **Veramid** formulation, which is expected to have minimal systemic absorption.

3.1. Systemic Toxicity

Systemic administration of acyclovir in animal studies has identified the kidney as the primary target organ for toxicity. High intravenous doses can lead to precipitation of acyclovir crystals in the renal tubules, potentially causing obstructive nephropathy.

3.2. Genotoxicity and Carcinogenicity

Acyclovir has been evaluated in a battery of in vitro and in vivo genotoxicity assays. While some in vitro assays at high concentrations showed evidence of chromosomal damage, the overall assessment from multiple studies suggests that acyclovir does not pose a significant genotoxic risk at therapeutic concentrations. Long-term carcinogenicity studies in rodents have not revealed any drug-related increase in tumors.

3.3. Reproductive and Developmental Toxicity

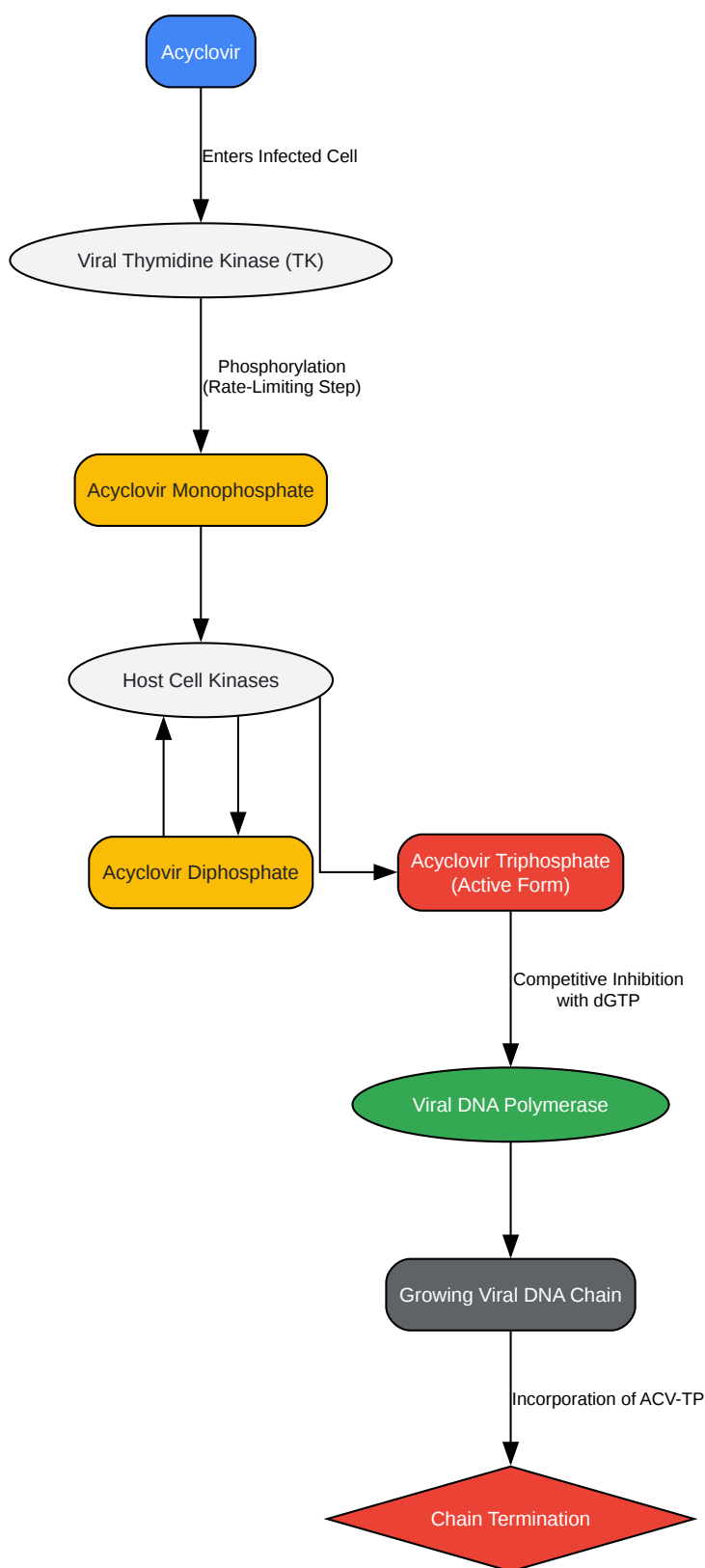
Studies in animals have shown that very high doses of acyclovir can be associated with adverse effects on male fertility (testicular atrophy) and developmental toxicity. These effects are generally observed at exposures significantly higher than those achieved with standard clinical doses, particularly with topical administration.

Mechanism of Action of Acyclovir

Understanding the mechanism of action of acyclovir is key to understanding its selective toxicity towards virus-infected cells.

4.1. Viral Activation and DNA Polymerase Inhibition

The diagram below illustrates the activation pathway of acyclovir, which is fundamental to its antiviral activity and safety profile.



[Click to download full resolution via product page](#)

Caption: Mechanism of selective activation and action of Acyclovir.

This selective phosphorylation by viral thymidine kinase means the active, toxic form of the drug is primarily generated only in infected cells, sparing uninfected host cells. This is the cornerstone of acyclovir's favorable safety profile.

Summary and Conclusion

The available evidence indicates that "**Veramid**" is a 5% acyclovir cream. A clinical study demonstrated its safety and tolerability for topical use in treating recurrent herpes labialis, with no reported adverse effects such as skin irritation or allergic reactions.[1] No specific preclinical toxicity studies for a novel compound named "**Veramid**" were found. The established toxicological profile of acyclovir, the active ingredient, is well-characterized and highlights renal toxicity at high systemic doses, which are not expected with topical application. The mechanism of action, involving selective activation by viral enzymes, provides a clear rationale for its low toxicity to host cells.

For professionals in drug development, this case underscores the importance of distinguishing between brand names of existing formulations and new chemical entities in early-stage research. All available data points to **Veramid** being a formulation of a known drug, acyclovir, with a well-documented and favorable safety profile for its intended topical use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Evaluating the effectiveness of topical olive leaf extract emulgel in managing recurrent herpes labialis: a randomized controlled clinical study - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Preliminary Toxicity Profile of Veramid: A Review of Available Data]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1219812/docs#preliminary-toxicity-profile-of-veramid-a-review-of-available-data\]](https://www.benchchem.com/product/b1219812/docs#preliminary-toxicity-profile-of-veramid-a-review-of-available-data)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)